

Technical Guide: Handling & Reactivity of 3,4-Dichloro-5-nitropyridazine

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Compound of Interest

Compound Name: 3,4-Dichloro-5-nitropyridazine

Cat. No.: B15057445

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CAS: 1706465-11-3 | Formula:

| MW: 193.98 g/mol [\[1\]](#)

Executive Summary: The "High-Energy" Scaffold

3,4-dichloro-5-nitropyridazine is a specialized electrophilic scaffold used primarily in the synthesis of bioactive molecules (kinase inhibitors) and agrochemicals.[\[1\]](#) Its utility lies in its regioselective reactivity: the molecule possesses two electrophilic chlorine sites (C3, C4) activated by a nitro group at C5 and the electron-deficient pyridazine ring.

Critical Hazard: As a nitro-functionalized diazine, this compound combines high chemical reactivity (protein alkylation risk) with potential energetic instability (decomposition risk).[\[1\]](#) It must be handled as a potential explosive and severe skin sensitizer.

Physicochemical & Safety Profile

Data aggregated from structural analog analysis and vendor safety sheets.

Property	Specification / Hazard Class	Mechanistic Insight
Physical State	Pale yellow to orange solid	Nitro-aromatics often exhibit color due to conjugation.[1]
Melting Point	~50–60 °C (Predicted)	Low melting point implies rapid phase change; risk of "sweating" and skin absorption.
Reactivity	High (active)	The nitro group pulls electron density, making the ring susceptible to nucleophilic attack.[2][3][4][5]
GHS Classification	Skin Corr.[6][7] 1B (Causes severe burns)Skin Sens. 1 (May cause allergic reaction)Acute Tox. 3 (Toxic if swallowed)	Mechanism: The molecule acts as a hapten, alkylating skin proteins via nucleophilic substitution, triggering immune response.
Storage	-20°C (Freezer), Inert Gas	Mitigates hydrolysis of the C-Cl bonds and prevents thermal decomposition of the nitro group.[1]

Energetic Assessment (Process Safety)

Warning: Nitro-substituted heterocycles with high nitrogen-to-carbon ratios can exhibit shock sensitivity or thermal runaway.[1]

- Protocol: Before scaling above 5g, perform Differential Scanning Calorimetry (DSC).
- Threshold: If an exotherm onset is detected <100°C or energy release >500 J/g, the process is defined as "High Hazard."

Reactivity & Regioselectivity (The Chemist's Perspective)

Understanding where this molecule reacts is crucial for both synthesis success and safety prediction.

The Regioselectivity Logic

In **3,4-dichloro-5-nitropyridazine**, the C4-Chlorine is the primary site of nucleophilic aromatic substitution (

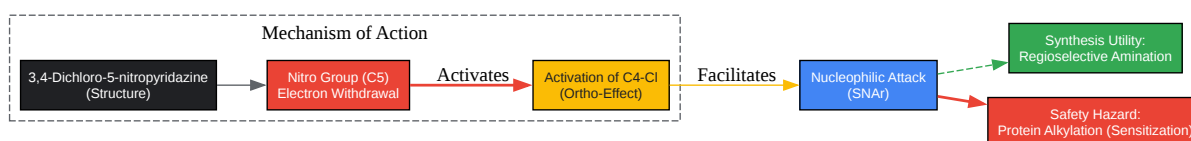
), not C3.[1][2]

- Ortho-Nitro Effect: The C4 position is ortho to the strong electron-withdrawing Nitro group () at C5.[1] This creates a massive localized positive charge deficit at C4.
- Meisenheimer Complex Stabilization: Attack at C4 allows the negative charge intermediate to delocalize directly onto the nitro group oxygens, a highly stable resonance form.[2]
- C3 Deactivation: While C3 is ortho to the ring nitrogen (N2), it lacks the immediate ortho-nitro activation found at C4.

Reactivity Hierarchy:

Visualization: The Reactivity Pathway

The following diagram illustrates the regioselective "Soft Spot" and the resulting hazard loop.



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Caption: The electron-withdrawing nitro group selectively activates the C4-chlorine, driving both synthetic utility and biological toxicity (skin sensitization).[1]

Experimental Handling Protocols

Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient due to the permeation potential of nitro-aromatics.[1]

Zone	Requirement	Rationale
Hands	Double Gloving: Inner: Nitrile (4 mil) Outer: Silver Shield (Laminate) or thick Nitrile (8 mil)	Nitro-chlorinated heterocycles can permeate standard nitrile rapidly.[1] Laminate provides a chemical barrier.
Eyes	Chemical Goggles + Face Shield	Risk of corrosive dust or splash; "Eye Dam. 1" classification implies irreversible damage.
Respiratory	Fume Hood (Face velocity >100 fpm)	Inhalation of dust/vapor can cause methemoglobinemia (characteristic of nitro compounds).

Reaction Setup: Controlled Amination

Scenario: Substitution of C4-Cl with a primary amine.[1]

- Solvent Selection: Use aprotic polar solvents (THF, DMF, or Acetonitrile). Note: DMF increases reaction rate but complicates workup; THF is safer for scale-up.[1]
- Temperature Control:
 - Start: -10°C to 0°C (Ice/Salt bath).
 - Addition: Add the amine (nucleophile) dropwise to the pyridazine solution.

- Reasoning: The reaction is highly exothermic. Rapid addition can trigger thermal runaway or loss of regioselectivity (resulting in C3/C4 mixtures).
- Base Scavenger: Use a non-nucleophilic base (DIPEA or) to neutralize the generated HCl. Avoid strong hydroxide bases which may hydrolyze the C-Cl bond to a phenol (pyridazonone).[1]

Quenching & Waste Disposal

NEVER dispose of active halogenated nitro-heterocycles directly into general organic waste without quenching.[1]

- Quench Protocol: Stir reaction mixture with dilute aqueous Ammonium Chloride () or water for 30 minutes to hydrolyze unreacted acyl/sulfonyl chlorides (if present) or wash away salts.
- Decontamination: Treat spills with 10% alcoholic KOH (Potassium Hydroxide) to hydrolyze the active C-Cl bond, converting it to the less reactive hydroxy-derivative before disposal.[1]
Warning: This generates heat.

Emergency Response (SOP)

Skin Contact (The "Golden Minute")

If **3,4-dichloro-5-nitropyridazine** contacts skin:

- Immediate Action: Do not wipe (wiping drives chemical into pores).
- Flush: Rinse with PEG-400 (Polyethylene Glycol) if available, followed by copious water for 15 minutes. PEG solubilizes lipophilic nitro-aromatics better than water alone.[1]
- Medical: Monitor for signs of sensitization (redness, blistering) and systemic toxicity (cyanosis/blue lips indicating methemoglobinemia).

Spills (Solid)

- Evacuate the immediate area.

- Dampen the solid gently with an inert solvent (like heptane) to prevent dust formation.
- Sweep using non-sparking tools (plastic scoop).
- Do NOT use a standard vacuum cleaner (dust explosion risk).

References

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(Note: Specific toxicity data for CAS 1706465-11-3 is extrapolated from structural analogs 4,5-dichloro-3-nitropyridazine and 2,4-dichloro-5-nitropyridine due to the proprietary nature of this specific intermediate.)[1]

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